

# Application Notes: Potassium Indigotrisulfonate as a Redox Indicator

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Potassium indigotrisulfonate

CAS No.: 67627-18-3

Cat. No.: B1211095

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## Introduction

**Potassium indigotrisulfonate** ( $C_{16}H_7K_3N_2O_{11}S_3$ ) is a sulfonated derivative of indigo dye.<sup>[1][2]</sup> While its primary and well-documented application is as a highly effective ozone-scavenging agent for the colorimetric determination of ozone in aqueous and atmospheric samples, it also possesses properties that make it suitable for use as a redox indicator in certain titrimetric analyses.<sup>[3][4]</sup> Its distinct color change upon oxidation or reduction allows for the visual determination of the endpoint in redox titrations.

## Principle of Operation

The functionality of **potassium indigotrisulfonate** as a redox indicator is based on the reversible oxidation-reduction of the indigo dye core. The oxidized form of the indicator is a deep blue, while its reduced form is a pale yellow or colorless solution. This color change is sharp and discernible, making it a viable option for monitoring the equivalence point in titrations where the potential change is compatible with the indicator's transition potential. While the standard redox potential for **potassium indigotrisulfonate** is not widely reported in the

literature, its application in titrations involving strong oxidizing agents suggests its utility in relevant potential ranges.

## Applications

The most prominent application of **potassium indigo-trisulfonate** is in environmental and analytical chemistry for the quantification of ozone.[3][4] In this method, the blue indicator solution is decolorized by ozone, and the change in absorbance at approximately 600 nm is proportional to the ozone concentration.

As a redox indicator, it can be employed in iodometric titrations. A notable example is the determination of the concentration of sodium hypochlorite (the active ingredient in bleach) or other sources of residual chlorine. In this type of analysis, the analyte (hypochlorite) is treated with an excess of potassium iodide in an acidic solution to liberate iodine (I<sub>2</sub>). This liberated iodine is then titrated with a standard solution of a reducing agent, typically sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>). **Potassium indigo-trisulfonate** can be used to detect the endpoint of this titration. The indicator remains in its blue oxidized state in the presence of iodine. Once all the iodine has been consumed by the thiosulfate titrant, the excess thiosulfate reduces the indicator to its colorless form, signaling the endpoint of the titration.

## Data Presentation

### Physicochemical Properties of **Potassium Indigo-trisulfonate**

Property	Value
Synonyms	5,5',7-Indigo-trisulfonic acid tripotassium salt, Indigo-5,5',7-trisulfonic acid tripotassium salt
CAS Number	67627-18-3[2]
Molecular Formula	C <sub>16</sub> H <sub>7</sub> K <sub>3</sub> N <sub>2</sub> O <sub>11</sub> S <sub>3</sub> [1][2]
Molecular Weight	616.72 g/mol [1]
Appearance	Dark blue crystalline powder or chunks[2]
λ <sub>max</sub>	~600 nm[2]
Solubility in Water	0.1%[2]

## Redox Indicator Properties

Property	Description
Oxidized Form	Blue
Reduced Form	Colorless/Pale Yellow
Standard Redox Potential (E°)	Not readily available in the literature

## Experimental Protocols

Protocol: Determination of Sodium Hypochlorite in Commercial Bleach via Iodometric Titration using **Potassium Indigotrisulfonate** Indicator

This protocol details the procedure for determining the concentration of sodium hypochlorite (NaOCl) in a commercial bleach solution. The method involves the reaction of hypochlorite with an excess of potassium iodide to produce iodine, followed by the titration of the liberated iodine with a standardized sodium thiosulfate solution.

### 1. Preparation of Reagents

- 0.1 M Sodium Thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) Solution:
  - Dissolve approximately 25 g of sodium thiosulfate pentahydrate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>·5H<sub>2</sub>O) in 1 L of distilled or deionized water.
  - Add 0.1 g of sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) as a stabilizer.
  - Store in a dark, well-stoppered bottle. This solution should be standardized against a primary standard like potassium iodate (KIO<sub>3</sub>) before use.
- 10% (w/v) Potassium Iodide (KI) Solution:
  - Dissolve 10 g of potassium iodide in 100 mL of distilled or deionized water.
  - Prepare this solution fresh, as it can slowly oxidize upon exposure to air and light.
- 2 M Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>):

- Slowly and with constant stirring, add 111 mL of concentrated sulfuric acid to approximately 800 mL of distilled or deionized water in a large beaker placed in an ice bath.
- Once cooled to room temperature, carefully transfer the solution to a 1 L volumetric flask and dilute to the mark with distilled water.
- **Potassium Indigotrisulfonate** Indicator Solution (0.1% w/v):
  - Dissolve 0.1 g of **potassium indigotrisulfonate** in 100 mL of distilled or deionized water. Gentle heating may be required to facilitate dissolution.

## 2. Dilution of Bleach Sample

- Accurately pipette 10.00 mL of the commercial bleach solution into a 100 mL volumetric flask.
- Dilute to the mark with distilled or deionized water, cap the flask, and invert several times to ensure thorough mixing.

## 3. Titration Procedure

- Pipette 25.00 mL of the diluted bleach solution into a 250 mL Erlenmeyer flask.
- Add 20 mL of the 10% potassium iodide solution to the flask.
- Carefully add 10 mL of 2 M sulfuric acid. The solution will turn a dark reddish-brown due to the liberation of iodine.
  - Reaction:  $\text{OCl}^- + 2\text{I}^- + 2\text{H}^+ \rightarrow \text{I}_2 + \text{Cl}^- + \text{H}_2\text{O}$
- Immediately begin titrating with the standardized 0.1 M sodium thiosulfate solution. Swirl the flask continuously.
- Continue the titration until the reddish-brown color of the iodine fades to a pale yellow.
- Add 5-6 drops of the **potassium indigotrisulfonate** indicator solution. The solution will turn a deep blue color.

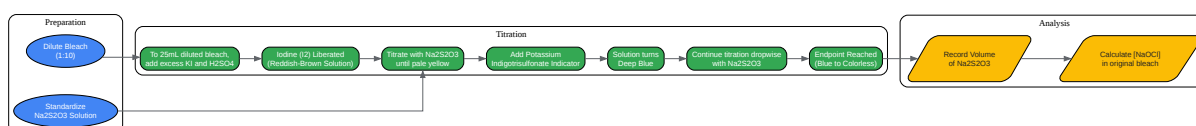
- Continue titrating dropwise with the sodium thiosulfate solution, swirling constantly, until the blue color disappears and the solution becomes colorless. This is the endpoint of the titration.
  - Reaction:  $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$
- Record the final volume of the sodium thiosulfate solution used.
- Repeat the titration with two more aliquots of the diluted bleach solution to ensure precision. The results should be concordant (within 0.1 mL of each other).

#### 4. Calculation of Sodium Hypochlorite Concentration

- Calculate the average volume of  $Na_2S_2O_3$  used:
  - Average Volume =  $(Volume_1 + Volume_2 + Volume_3) / 3$
- Calculate the moles of  $Na_2S_2O_3$  used:
  - Moles of  $Na_2S_2O_3$  = Molarity of  $Na_2S_2O_3$  × Average Volume of  $Na_2S_2O_3$  (in L)
- Calculate the moles of  $I_2$  that reacted:
  - From the stoichiometry of the titration reaction ( $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$ ), the mole ratio of  $I_2$  to  $S_2O_3^{2-}$  is 1:2.
  - Moles of  $I_2$  =  $(Moles\ of\ Na_2S_2O_3) / 2$
- Calculate the moles of NaOCl in the diluted bleach sample:
  - From the stoichiometry of the initial reaction ( $OCl^- + 2I^- + 2H^+ \rightarrow I_2 + Cl^- + H_2O$ ), the mole ratio of  $OCl^-$  to  $I_2$  is 1:1.
  - Moles of NaOCl = Moles of  $I_2$
- Calculate the concentration of NaOCl in the diluted bleach:

- Molarity of diluted NaOCl = (Moles of NaOCl) / Volume of diluted bleach sample (in L, i.e., 0.025 L)
- Calculate the concentration of NaOCl in the original commercial bleach:
  - Taking into account the 1:10 dilution:
  - Molarity of original NaOCl = Molarity of diluted NaOCl × 10

## Mandatory Visualization



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Caption: Experimental workflow for the iodometric titration of sodium hypochlorite using **potassium indigotrisulfonate** as an indicator.

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## References

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- [3. storage-cdn.labflow.com \[storage-cdn.labflow.com\]](#)
- [4. Potassium indigotrisulfonate | Krackeler Scientific, Inc. \[krackeler.com\]](#)
- [To cite this document: BenchChem. \[Application Notes: Potassium Indigotrisulfonate as a Redox Indicator\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1211095/docs#application-notes-potassium-indigotrisulfonate-as-a-redox-indicator\]](#)

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Phone: (601) 213-4426  
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